

# Essential Safety and Logistical Information for Handling AU-15330

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## Compound of Interest

Compound Name: AU-15330

Cat. No.: B10827972

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for **AU-15330** is not publicly available. This guide is based on best practices for handling potent, novel chemical compounds, such as Proteolysis Targeting Chimeras (PROTACs), in a laboratory setting. It is essential to supplement this information with a thorough, institution-specific risk assessment before handling the compound.

**AU-15330** is a PROTAC degrader of the SWI/SNF ATPase subunits SMARCA2 and SMARCA4, designed for cancer research. As a potent and novel molecule, it should be handled with care to minimize exposure to laboratory personnel. The following provides a detailed protocol for the safe handling and disposal of **AU-15330**.

## Personal Protective Equipment (PPE) and Engineering Controls

The primary goal when handling potent compounds like **AU-15330** is to minimize exposure through a combination of engineering controls and appropriate PPE.

Engineering Controls:

- **Chemical Fume Hood:** All handling of **AU-15330**, especially in its powdered form, should be conducted in a certified chemical fume hood to prevent inhalation of aerosols.
- **Weighing Enclosure:** For weighing the powdered form, a ventilated balance enclosure or powder containment hood is recommended to minimize the dispersion of fine particles.

### Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical splash goggles or a face shield should be worn at all times when handling **AU-15330** in either solid or solution form.
- **Hand Protection:** Double-gloving with nitrile gloves is recommended. Since **AU-15330** is often dissolved in Dimethyl Sulfoxide (DMSO), it's important to be aware of the chemical resistance of the gloves. Nitrile gloves offer good resistance to DMSO for short-term contact. If a splash occurs, gloves should be removed and replaced immediately.
- **Body Protection:** A lab coat with long sleeves and tight-fitting cuffs is required. For handling larger quantities or when there is a significant risk of contamination, a disposable, solid-front lab coat should be used.
- **Respiratory Protection:** When handling the powdered form of **AU-15330** outside of a dedicated containment enclosure, a NIOSH-approved respirator (e.g., an N95 or higher) is recommended.

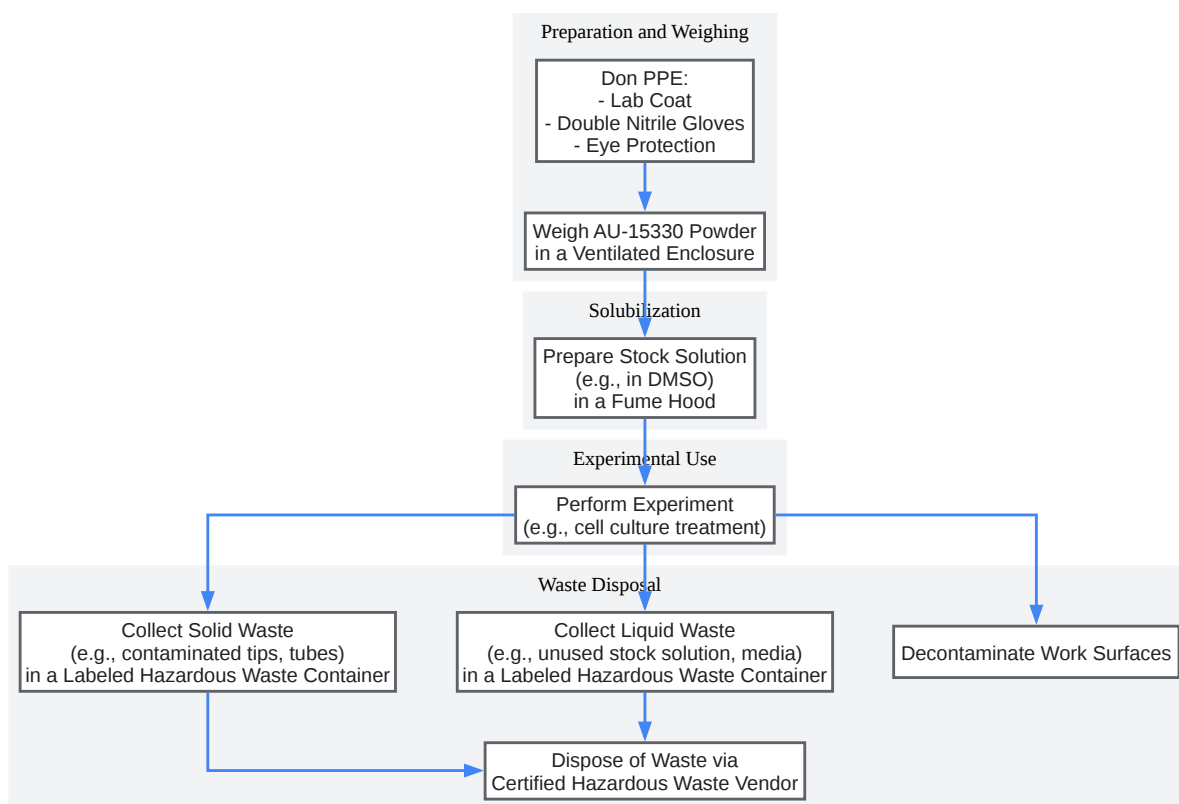
## Quantitative Data Summary

The following table summarizes key information for the safe handling of **AU-15330**.

Parameter	Recommendation
Hazard Classification	Assume potent/toxic. Handle as a hazardous compound.
Primary Routes of Exposure	Inhalation, skin contact, eye contact, ingestion.
Storage Temperature	Store as a powder at -20°C for long-term stability.
Solubility	Soluble in DMSO.
Glove Type	Double-layered nitrile gloves.
Engineering Controls	Certified chemical fume hood or ventilated balance enclosure.
Disposal Method	Treat as hazardous chemical waste. Dispose of through a certified hazardous waste vendor. Do not dispose of down the drain or in regular trash.

## Experimental Protocols: Handling and Disposal Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **AU-15330** in a laboratory setting.



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*Safe handling and disposal workflow for **AU-15330**.*

## Operational and Disposal Plan

### Receiving and Storage:

- Upon receiving **AU-15330**, visually inspect the container for any damage or leaks.
- Store the compound in its original, tightly sealed container at -20°C in a designated and labeled area.

### Preparation of Stock Solutions:

- Before handling the compound, ensure all necessary PPE is donned correctly.
- Conduct all weighing and solution preparation within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.
- Use dedicated spatulas and weighing papers for handling the solid compound.
- When dissolving in a solvent like DMSO, add the solvent to the pre-weighed compound slowly to avoid splashing.
- Clearly label the stock solution container with the compound name, concentration, solvent, and date of preparation.

### Experimental Use:

- When using the **AU-15330** stock solution for experiments, maintain the use of all required PPE.
- Handle all liquids containing **AU-15330** with care to prevent spills and splashes.
- Any equipment that comes into contact with **AU-15330** (e.g., pipette tips, serological pipettes, culture plates) should be considered contaminated.

### Spill Management:

- In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).

- Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable decontaminating solution and then with soap and water.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

#### Disposal Plan:

- Solid Waste: All disposable materials that have come into contact with **AU-15330** (e.g., gloves, pipette tips, weighing papers, contaminated labware) must be collected in a dedicated, clearly labeled hazardous waste container.[1]
- Liquid Waste: Unused stock solutions and any liquid waste containing **AU-15330** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour any waste containing **AU-15330** down the drain.[1]
- Unused Compound: Any unused or expired solid **AU-15330** should be disposed of in its original container as hazardous chemical waste.
- Waste Pickup: All hazardous waste containers should be stored in a designated satellite accumulation area until they are collected by a certified hazardous waste vendor for proper disposal, likely through incineration.[2]

By adhering to these procedures, researchers can safely handle **AU-15330** while minimizing personal exposure and environmental impact. Always prioritize safety and consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

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## References

- 1. Pharmaceutical Waste - Environmental Health & Safety - University of Delaware [www1.udel.edu]

- 2. [research.cuanschutz.edu](https://research.cuanschutz.edu) [[research.cuanschutz.edu](https://research.cuanschutz.edu)]
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